

# coordination chemistry of HEDTA with lanthanides

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## Compound Focus: Hydroxyethylethylenediaminetriacetic acid

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## Stability Constants of Ln<sup>3+</sup>-HEDTA Complexes

Lanthanide Ion (Ln <sup>3+</sup> )	Complex Form	Log β (Stability Constant)	Experimental Conditions
La <sup>3+</sup> , Nd <sup>3+</sup> , Eu <sup>3+</sup>	Ln(HL) <sup>-</sup> (LnHEDTA <sup>-</sup> )	Not specified (successive complexes formed)	I = 1.0 mol·L <sup>-1</sup> NaClO <sub>4</sub> , 25°C [1]
Am <sup>3+</sup> , Cm <sup>3+</sup> , Eu <sup>3+</sup>	M(HEDTA) (binary complex)	~17-18 (estimated from distribution data)	I = 0.10 mol·L <sup>-1</sup> NaClO <sub>4</sub> , 25°C [2]
Am <sup>3+</sup> , Cm <sup>3+</sup> , Eu <sup>3+</sup>	M(HEDTA)(NTA) <sup>3-</sup> (ternary complex)	Formation confirmed, constants measured	I = 0.10 mol·L <sup>-1</sup> NaClO <sub>4</sub> , 25°C [2]

The thermodynamics of complex formation are crucial for understanding the driving forces behind these reactions. The table below breaks down the enthalpy ( $\Delta H$ ) and entropy ( $\Delta S$ ) contributions for Neodymium (Nd<sup>3+</sup>) complexation with HEDTA.

## Thermodynamics of Nd<sup>3+</sup>-HEDTA Complexation

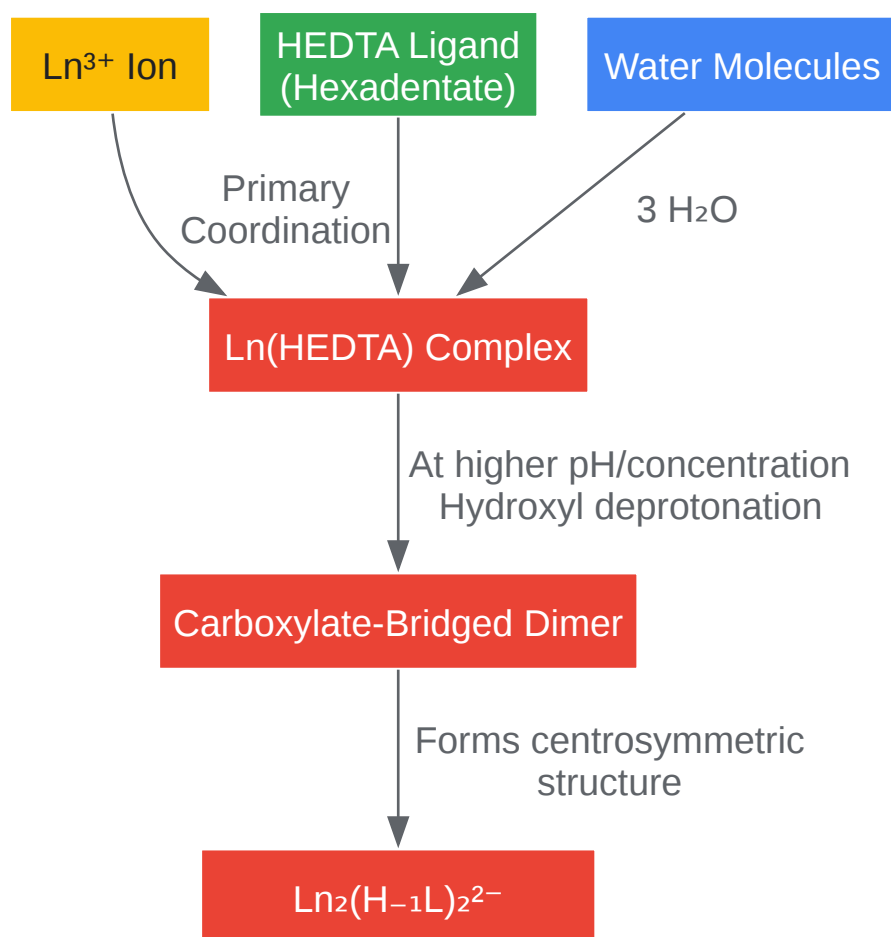
Complex Form	Enthalpy ( $\Delta H$ )	Entropy ( $\Delta S$ )	Driving Force
NdL (NdHEDTA <sup>-</sup> )	Exothermic	Not explicitly stated, but overall process is <b>entropy-driven</b>	<b>Entropic force</b> [1]
Nd <sub>2</sub> (H <sub>-1</sub> L) <sub>2</sub> <sup>2-</sup>	Endothermic	Not explicitly stated, but overall process is <b>entropy-driven</b>	<b>Entropic force</b> [1]

## Structural Insights and Coordination Modes

HEDTA typically acts as a **hexadentate ligand**, meaning it coordinates to the lanthanide ion through six donor atoms: its three nitrogen atoms and three carboxylate oxygen atoms [2].

- **Coordination Sphere:** In the 1:1 binary complex Ln(HEDTA), the lanthanide ion is coordinated by the hexadentate HEDTA and three water molecules, resulting in a coordination number of nine [2].
- **The Hydroxyl Group Role:** The hydroxyl group on the ethylenediamine backbone of HEDTA is not just a spectator; it can coordinate to the lanthanide center. More notably, it can deprotonate to form hydrolytic complexes [1].
- **Polynuclear Complexes:** A key structural finding is the formation of a dinuclear complex, Ln<sub>2</sub>(H<sub>-1</sub>L)<sub>2</sub><sup>2-</sup>, at higher pH or concentrations. In this structure, two carboxylate groups from each ligand form **bridges between two lanthanide ions**, creating a centrosymmetric dimer [1].
- **Ternary Complexes:** HEDTA can also form 1:1:1 ternary complexes with other ligands, such as NTA (nitrilotriacetate). In Ln(HEDTA)(NTA)<sup>3-</sup>, HEDTA retains its hexadentate coordination, while NTA binds through its three sites, potentially reducing the number of coordinated water molecules to just one [2].

To visualize the coordination environment and the formation of the dinuclear complex, the following diagram illustrates the key structural aspects.



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## Key Experimental Methodologies

The data on HEDTA-lanthanide complexes is obtained through a combination of sophisticated techniques:

- **Potentiometry:** Used to determine the complexation constants by monitoring pH changes during titration of the ligand with the lanthanide ion [1] [2].
- **Microcalorimetry:** Directly measures the heat change during complex formation, allowing for the calculation of enthalpy ( $\Delta H$ ) and entropy ( $\Delta S$ ) values [1].
- **Luminescence Spectroscopy** (for  $\text{Cm}^{3+}$  and  $\text{Eu}^{3+}$ ): This technique probes the coordination environment by analyzing the lifetime and intensity of the lanthanide's luminescence. It can determine the number of water molecules in the inner coordination sphere (hydration state) [2].
- **Solvent Extraction:** Used to study complexation in solutions, especially at high ionic strength or for radionuclides. The distribution of a metal between an aqueous and an organic phase is measured with and without the complexing ligand to determine stability constants [2] [3].

## Application in Lanthanide Separation

A primary application of HEDTA is in the separation of lanthanides using **anion exchange chromatography** [4]. The order of elution is determined by the stability of the anionic Ln-HEDTA complexes, which generally increases from light to heavy lanthanides due to the lanthanide contraction effect [4]. The process can be fine-tuned by adding polar organic solvents (e.g., methanol, ethanol) to the mobile phase [4].

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